

melting point and boiling point of pyridine-3-sulfonyl chloride

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Compound of Interest

Compound Name: *Pyridine-3-sulfonyl chloride*

Cat. No.: *B100533*

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An In-depth Technical Guide on the Physical Properties of **Pyridine-3-sulfonyl Chloride**

This technical guide provides a comprehensive overview of the melting and boiling points of **pyridine-3-sulfonyl chloride** and its hydrochloride salt. It is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visual workflows to support laboratory and development activities.

Data Presentation: Physical Properties

Pyridine-3-sulfonyl chloride is a key intermediate in the synthesis of various pharmaceutical compounds. Its physical properties are crucial for handling, reaction setup, and purification. It is important to distinguish between the free base and its hydrochloride salt, as their physical states and properties differ significantly at ambient temperatures. The free base is typically a liquid, while the hydrochloride salt is a crystalline solid.

Property	Pyridine-3-sulfonyl chloride	Pyridine-3-sulfonyl chloride hydrochloride
CAS Number	16133-25-8 [1] [2] [3] [4] [5]	42899-76-3 [6] [7]
Molecular Formula	<chem>C5H4ClNO2S</chem> [1] [8]	<chem>C5H5Cl2NO2S</chem> [7] or <chem>C5H4ClNO2S.HCl</chem>
Molecular Weight	177.61 g/mol [1] [9]	214.07 g/mol [7] [10] [11]
Appearance	Clear pale yellow liquid [8] [12]	Colorless to pale yellow crystals [6]
Melting Point	$10.2 \pm 0.3 \text{ }^{\circ}\text{C}$ [12]	144.0 $\text{ }^{\circ}\text{C}$ to 145.0 $\text{ }^{\circ}\text{C}$ [10]
Boiling Point	$\geq 284 \text{ }^{\circ}\text{C}$ [12] (at 760 mmHg) [8]	Not applicable (decomposes)

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment.[\[13\]](#) Pure crystalline compounds exhibit a sharp melting point range, typically 0.5-1.0°C, whereas impurities tend to depress the melting point and broaden the range.[\[14\]](#)

Melting Point Determination (for Pyridine-3-sulfonyl chloride hydrochloride)

The melting point of the solid hydrochloride salt can be determined using the capillary method with a melting point apparatus (e.g., Mel-Temp) or a Thiele tube.

- **Sample Preparation:** A small amount of the dry, crystalline **pyridine-3-sulfonyl chloride hydrochloride** is finely crushed and packed into a capillary tube to a height of 1-2 mm.[\[13\]](#) The tube is tapped gently to ensure tight packing at the sealed end.[\[15\]](#)
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** A preliminary rapid heating can be performed to determine an approximate melting range. For an accurate measurement, a new sample is heated to about 10-15°C below the

approximate melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.

- Observation and Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. [13] This T1 to T2 range is the melting point of the sample.

Boiling Point Determination (for Pyridine-3-sulfonyl chloride)

The boiling point of the liquid **pyridine-3-sulfonyl chloride** is best determined by distillation. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[13][14]

- Apparatus Setup: A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Heating: The liquid in the flask is heated gently.
- Observation and Recording: The temperature is recorded when the vapor condensation front passes the thermometer bulb and the first drop of distillate is collected.[15] The temperature should remain constant throughout the distillation of a pure compound. The recorded stable temperature range is the boiling point.[15]

Synthesis Protocol: From 3-Aminopyridine

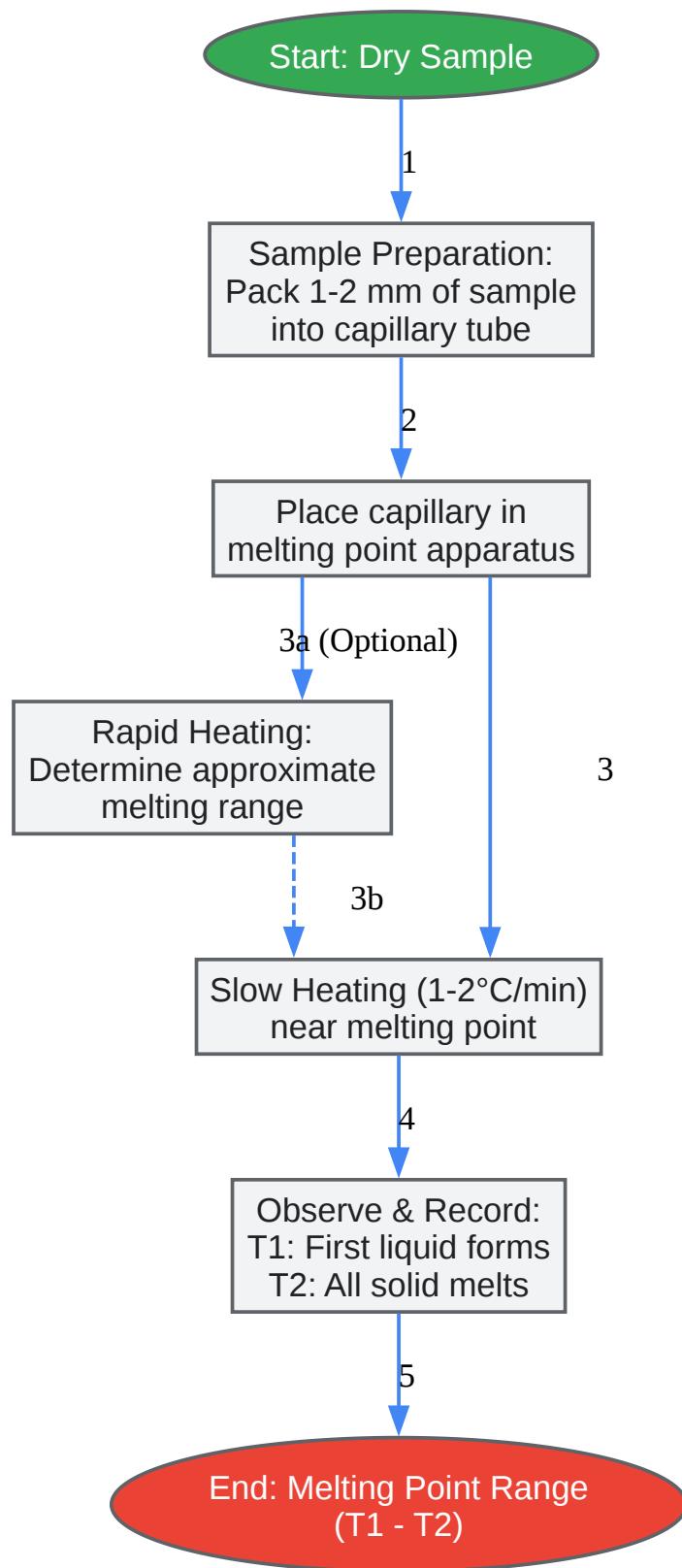
A common method for synthesizing **pyridine-3-sulfonyl chloride** involves the diazotization of 3-aminopyridine, followed by a sulfonyl chlorination reaction.[16][17]

- Diazotization: 3-aminopyridine is dissolved in an acidic medium (e.g., hydrochloric acid).[18] The solution is cooled to between -10°C and 5°C. An aqueous solution of sodium nitrite is added dropwise while maintaining the low temperature to form the diazonium salt intermediate.[18]

- **Sulfonyl Chlorination:** In a separate reactor, a sulfur dioxide source is prepared. This is often done by adding thionyl chloride to water at a low temperature (0-5°C) in the presence of a copper salt catalyst, such as cuprous chloride.[16][18]
- **Reaction:** The cold diazonium salt solution is slowly added to the sulfurous acid solution.[18] The reaction is stirred, often overnight, while maintaining a low temperature.
- **Workup and Isolation:** The reaction mixture is extracted with an organic solvent like dichloromethane. The combined organic layers are washed with a saturated sodium bicarbonate solution, water, and brine.[19] The solvent is then removed under reduced pressure to yield **pyridine-3-sulfonyl chloride** as a liquid.[19]

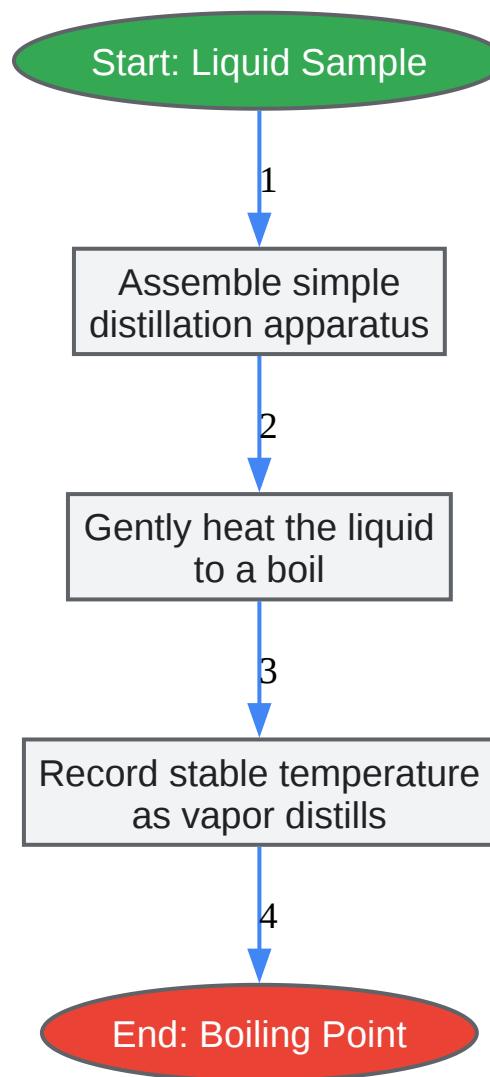
Visualizations

The following diagrams illustrate the experimental and logical workflows described above.



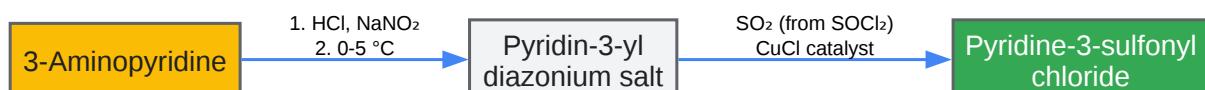
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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.



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Caption: Synthesis of **Pyridine-3-sulfonyl chloride**.

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